

A Comprehensive Technical Guide to the Physical Properties of 4-Bromo-3-methoxyaniline

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Compound of Interest

Compound Name: **4-Bromo-3-methoxyaniline**

Cat. No.: **B105682**

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Introduction

4-Bromo-3-methoxyaniline is an aromatic amine that serves as a crucial building block in the synthesis of a variety of organic molecules.^[1] Its substituted aniline structure makes it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and dyes.^[1] A thorough understanding of its physical properties is essential for its effective use in research and development, ensuring proper handling, reaction optimization, and safety. This guide provides a detailed overview of the key physical characteristics of **4-Bromo-3-methoxyaniline**, supported by experimental considerations.

Core Physical Properties

The physical properties of **4-Bromo-3-methoxyaniline** have been determined and are summarized below. These values are critical for predicting its behavior in various solvents and reaction conditions.

Property	Value	Source(s)
Molecular Formula	C7H8BrNO	[2][3][4][5]
Molecular Weight	202.05 g/mol	[3][4][5]
Appearance	Pale cream to brown crystalline powder or solid.	[6][7]
Melting Point	96-100 °C	[2][3][6][8]
Boiling Point	272.1 °C at 760 mmHg	[2][6]
Density	1.531 g/cm ³	[2][6]
Flash Point	118.3 °C	[2]
Vapor Pressure	6.74 x 10 ⁻⁹ mmHg at 25°C	[2][6]
Refractive Index	1.655	[2]
CAS Number	19056-40-7	[2][3][5]

Experimental Protocols: Determination of Melting Point

While specific experimental protocols for determining the physical properties of **4-Bromo-3-methoxyaniline** are not extensively published, a general procedure for melting point determination of a solid organic compound is provided below. This is a standard method used in organic chemistry labs.

Objective: To determine the melting point range of a solid organic compound like **4-Bromo-3-methoxyaniline**.

Materials:

- Sample of **4-Bromo-3-methoxyaniline**
- Capillary tubes
- Melting point apparatus

- Mortar and pestle

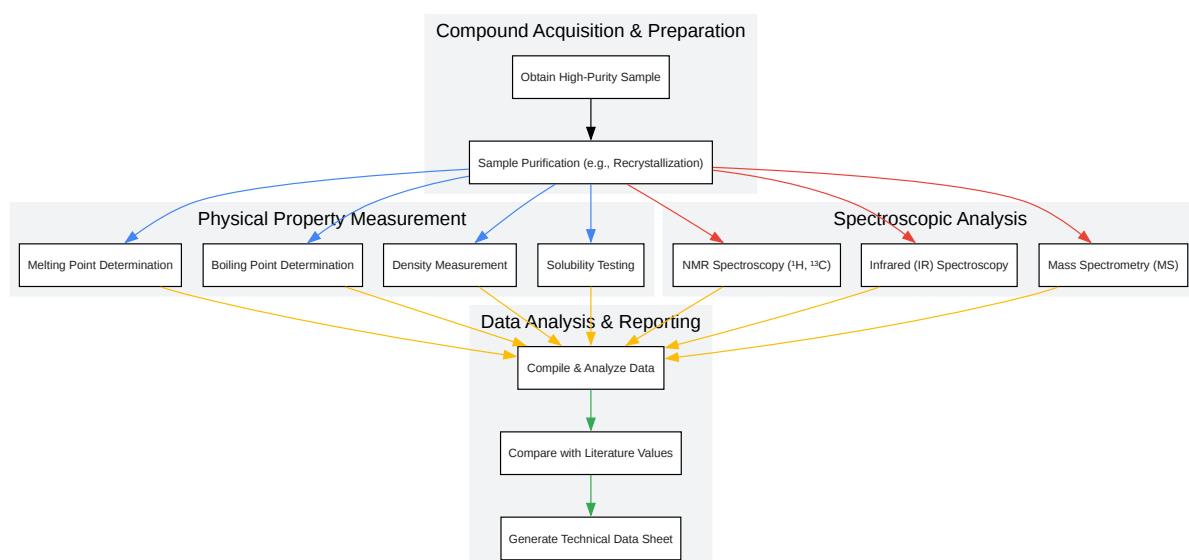
Procedure:

- Sample Preparation: A small amount of the crystalline **4-Bromo-3-methoxyaniline** is finely ground using a mortar and pestle to ensure a uniform particle size.
- Capillary Tube Packing: The powdered sample is packed into a capillary tube to a height of 2-3 mm. This is typically achieved by tapping the sealed end of the capillary tube on a hard surface.
- Apparatus Setup: The packed capillary tube is placed in the heating block of a melting point apparatus.
- Heating and Observation: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Melting Point Range Determination: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- Reporting: The melting point is reported as a range from the initial to the final temperature.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination and characterization of the physical properties of a chemical compound like **4-Bromo-3-methoxyaniline**.

General Workflow for Physical Property Characterization

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Caption: A logical workflow for the characterization of a chemical compound's physical properties.

Safety and Handling

4-Bromo-3-methoxyaniline is harmful if swallowed and may cause an allergic skin reaction.[4][9] It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9] Work should be conducted in a well-ventilated area or under a fume hood.[9] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[9][10]

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